

Spectroscopic Profile of 2-Isopropenylaniline: A Technical Guide

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Compound of Interest

Compound Name: 2-Isopropenylaniline

CAS No.: 52562-19-3

Cat. No.: B1294904

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This technical guide provides a comprehensive overview of the spectroscopic data for **2-isopropenylaniline** (also known as 2-(prop-1-en-2-yl)aniline), a valuable intermediate in organic synthesis. This document is intended for researchers, scientists, and professionals in drug development and materials science who utilize this compound in their work. The guide summarizes key Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FTIR), and Ultraviolet-Visible (UV-Vis) spectroscopic data, and outlines generalized experimental protocols for acquiring such data.

Summary of Spectroscopic Data

The following tables provide a consolidated view of the available spectroscopic data for **2-isopropenylaniline**.

Table 1: ¹H NMR Spectroscopic Data

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available in the searched literature.			

Quantitative ^1H NMR data with chemical shifts, multiplicities, and coupling constants for **2-isopropenylaniline** were not explicitly found in the reviewed literature. Researchers should perform their own analysis to determine these specific values.

Table 2: ^{13}C NMR Spectroscopic Data

Chemical Shift (δ) ppm	Assignment
143.4	Aromatic C
142.8	Aromatic C
137.8	Aromatic C
128.2	Aromatic CH
126.5	Aromatic CH
119.2	Aromatic CH
116.3	Aromatic CH
115.1	Vinyl CH ₂
24.1	Vinyl C
21.2	Methyl CH ₃

This data was reported in the supplementary information of a Royal Society of Chemistry publication.

Table 3: FTIR Spectroscopic Data

Wavenumber (cm ⁻¹)	Assignment
3450	N-H stretch (asymmetric)
3278	N-H stretch (symmetric)
1614	C=C stretch (aromatic and vinylic)
1493	Aromatic ring C=C stretch
1320	C-N stretch
1155	C-H in-plane bend
1093	C-H in-plane bend
814	C-H out-of-plane bend

This data was reported in the supplementary information of a Royal Society of Chemistry publication.

Table 4: UV-Vis Spectroscopic Data

Wavelength (λ _{max}) nm	Molar Absorptivity (ε) L·mol ⁻¹ ·cm ⁻¹	Solvent
Data not available in the searched literature.	Data not available in the searched literature.	Data not available in the searched literature.

Quantitative UV-Vis absorption maxima and molar absorptivity values for **2-isopropenylaniline** were not explicitly found in the reviewed literature.

Experimental Protocols

Detailed experimental protocols for the acquisition of spectroscopic data for **2-isopropenylaniline** were not found in the searched literature. However, the following are generalized procedures for obtaining NMR, FTIR, and UV-Vis spectra for aromatic amines, which can be adapted for this specific compound.

Nuclear Magnetic Resonance (NMR) Spectroscopy

A sample of **2-isopropenylaniline** is typically dissolved in a deuterated solvent, such as chloroform-d (CDCl_3) or dimethyl sulfoxide-d₆ (DMSO-d_6), containing a small amount of tetramethylsilane (TMS) as an internal standard. ^1H and ^{13}C NMR spectra are then recorded on a spectrometer operating at a suitable frequency (e.g., 400 or 500 MHz for ^1H). For ^1H NMR, parameters such as the number of scans, relaxation delay, and pulse width are optimized to obtain a high-quality spectrum. For ^{13}C NMR, a proton-decoupled sequence is typically used to simplify the spectrum.

Fourier-Transform Infrared (FTIR) Spectroscopy

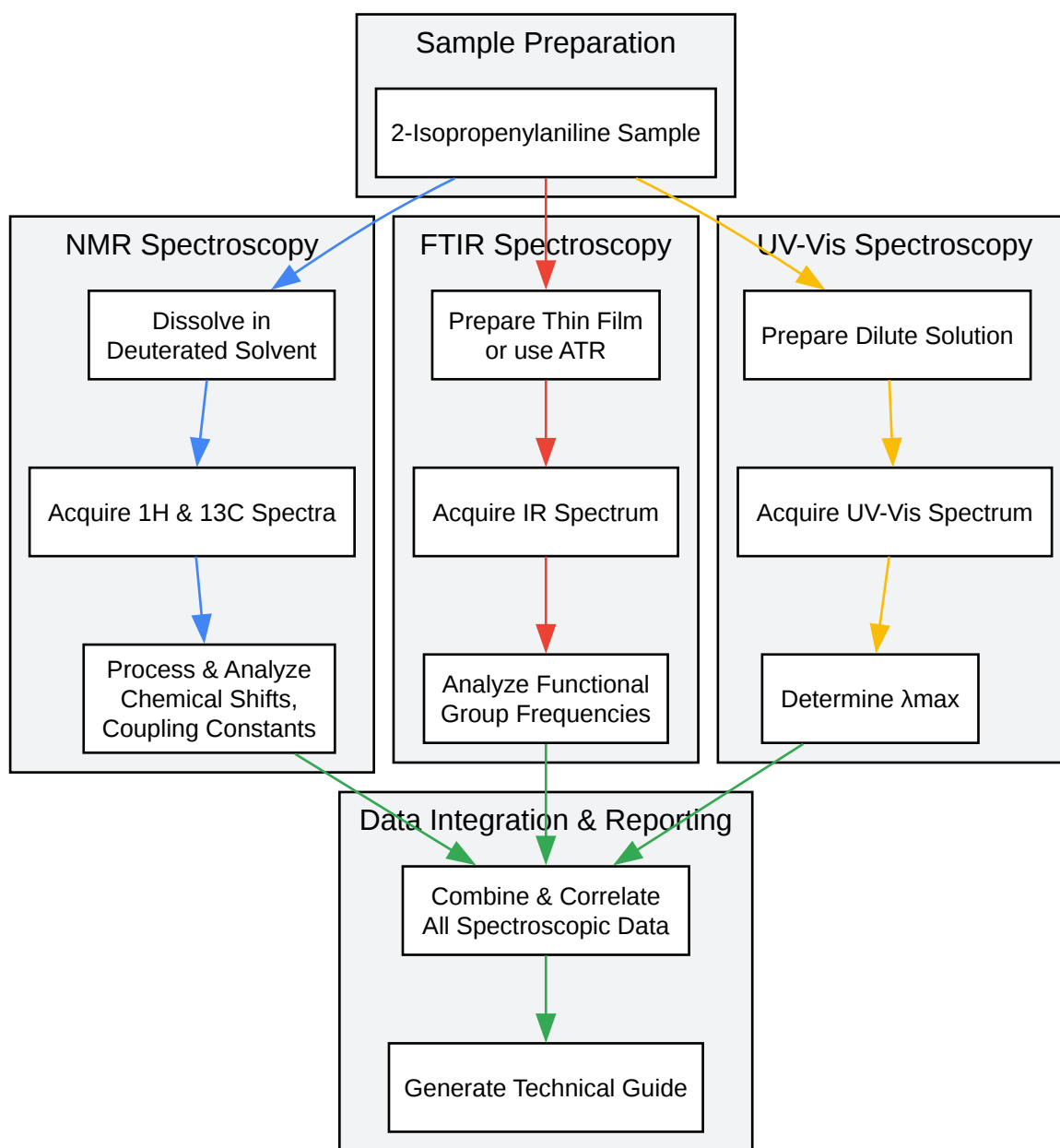
For liquid samples like **2-isopropenylaniline**, the FTIR spectrum can be obtained using the neat liquid. A thin film of the sample is placed between two potassium bromide (KBr) or sodium chloride (NaCl) plates. Alternatively, an Attenuated Total Reflectance (ATR) accessory can be used, where a drop of the sample is placed directly onto the ATR crystal. The spectrum is typically recorded over the range of 4000 to 400 cm^{-1} , and a background spectrum is collected and subtracted to minimize interference from atmospheric water and carbon dioxide.

Ultraviolet-Visible (UV-Vis) Spectroscopy

A dilute solution of **2-isopropenylaniline** is prepared in a UV-transparent solvent, such as ethanol, methanol, or cyclohexane. The concentration is adjusted to ensure that the absorbance falls within the linear range of the spectrophotometer (typically below 1.0). The UV-Vis spectrum is recorded over a specific wavelength range (e.g., 200-400 nm) using a dual-beam spectrophotometer, with a cuvette containing the pure solvent used as a reference. The wavelengths of maximum absorbance (λ_{max}) are then identified from the resulting spectrum.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a generalized workflow for the spectroscopic characterization of a chemical compound like **2-isopropenylaniline**.



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Caption: Generalized workflow for the spectroscopic analysis of **2-isopropenylaniline**.

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